

Metrizoic Acid: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Metrizoic Acid*

Cat. No.: *B1260027*

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This technical guide provides an in-depth overview of **Metrizoic acid**, a tri-iodinated benzoic acid derivative previously utilized as a radiographic contrast agent. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential cellular effects.

Core Chemical and Physical Data

Metrizoic acid is an organic iodine compound that owes its radiopaque properties to the three iodine atoms attached to its benzene ring. These high-atomic-number atoms effectively attenuate X-rays, allowing for enhanced visualization of internal structures in medical imaging.

| Property | Value | Reference |
|-------------------|------------------------------------------------------------------------------|---------------------------------------------------------------------------------|
| CAS Number | 1949-45-7 | [1] [2] [3] [4] |
| Molecular Weight | 627.94 g/mol | [1] |
| Molecular Formula | C ₁₂ H ₁₁ I ₃ N ₂ O ₄ | |
| IUPAC Name | 3-acetamido-5-[acetyl(methyl)amino]-2,4,6-triiodobenzoic acid | |
| Synonyms | Metrizoate, Isopaque | |

Experimental Protocols

Synthesis of Metrizoic Acid

The synthesis of **Metrizoic acid** involves a multi-step process starting from 3,5-diaminobenzoic acid. A crucial intermediate in this synthesis is 3-acetamido-5-amino-2,4,6-triiodobenzoic acid. The following protocol is based on established methods for the synthesis of related iodinated benzoic acid derivatives.

Step 1: Diacetylation of 3,5-diaminobenzoic acid

- 3,5-diaminobenzoic acid is reacted with acetic anhydride in an aqueous medium.
- This reaction yields 3,5-diacetamidobenzoic acid.

Step 2: Tri-iodination

- The 3,5-diacetamidobenzoic acid is introduced into an aqueous acid system.
- This system contains an excess of a stabilized iodine chloride (ICl) solution.
- The mixture is heated, leading to the hydrolysis of one acetamido group and the subsequent iodination at positions 2, 4, and 6 of the benzene ring.
- This results in the formation of 3-acetamido-5-amino-2,4,6-triiodobenzoic acid.

Step 3: N-methylation and N-acetylation

- The 3-acetamido-5-amino-2,4,6-triiodobenzoic acid is then N-methylated. A common method involves reacting the intermediate with a methylating agent like methyl iodide in the presence of a base.
- Following N-methylation, the resulting secondary amine is acetylated, typically using acetic anhydride, to yield the final product, **Metrizoic acid**.

Purification of Metrizoic Acid

Purification of the final compound is critical to remove any unreacted starting materials, by-products, or di-iodinated contaminants. A common method for purifying iodinated benzoic acid

derivatives is recrystallization.

- The crude **Metrizoic acid** is dissolved in a suitable hot solvent, such as an aqueous ethanol mixture.
- The solution is treated with activated charcoal to remove colored impurities.
- The hot solution is filtered to remove the charcoal and any insoluble materials.
- The filtrate is allowed to cool slowly, promoting the formation of crystals of the purified **Metrizoic acid**.
- The crystals are collected by filtration, washed with a cold solvent to remove any remaining impurities, and then dried under vacuum.

Quality Control Analysis

The purity and identity of the synthesized **Metrizoic acid** should be confirmed using standard analytical techniques.

- Thin-Layer Chromatography (TLC): To assess the purity and identify any remaining starting materials or by-products.
- High-Performance Liquid Chromatography (HPLC): For quantitative analysis of purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure of the final compound.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.

Visualizing the Process and Potential Cellular Interactions

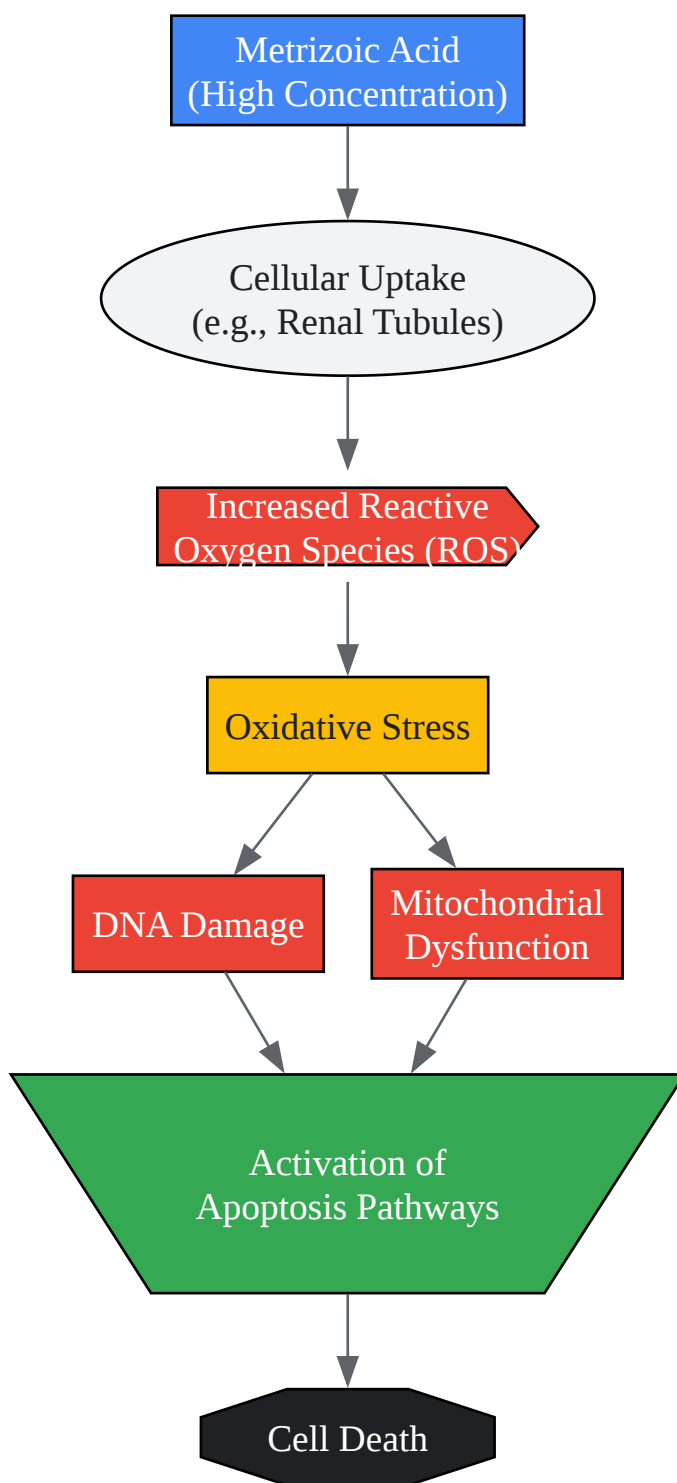
To further elucidate the experimental workflow and potential biological interactions, the following diagrams are provided.



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Caption: A workflow diagram illustrating the synthesis and purification of **Metrizoic acid**.

While **Metrizoic acid**'s primary function is as a physical contrast agent, high concentrations of iodinated contrast media can induce cellular stress, particularly in the kidneys, a condition known as contrast-induced nephropathy (CIN). The mechanisms underlying CIN are thought to involve oxidative stress and direct tubular cell toxicity.



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Caption: A hypothetical signaling pathway of cellular effects from high concentrations of contrast media.

It is important to note that **Metrizoic acid** has been largely superseded by newer, lower-osmolality contrast agents that exhibit a better safety profile. Nevertheless, the study of compounds like **Metrizoic acid** provides valuable insights into the structure-activity relationships of radiographic contrast media and their potential biological interactions.

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